

Application Notes and Protocols for 2-cyano-N-(2-methoxyethyl)acetamide

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Compound of Interest

Compound Name:	2-cyano-N-(2-methoxyethyl)acetamide
Cat. No.:	B076922

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety information, application notes, and generalized experimental protocols for the chemical intermediate **2-cyano-N-(2-methoxyethyl)acetamide**. The information is compiled to assist researchers in its safe handling and potential applications in synthetic chemistry.

Section 1: Material Safety and Physical Properties

The following data is summarized from the Material Safety Data Sheet (MSDS) for **2-cyano-N-(2-methoxyethyl)acetamide**. It is crucial for ensuring safe laboratory practices.

Hazard Identification and Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS).[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Physical and Chemical Properties

Property	Value
Chemical Stability	Stable under standard ambient conditions (room temperature). [1]
Conditions to Avoid	Strong heating. [1]

Carcinogenicity

No ingredient of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.[\[1\]](#)

Section 2: Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when handling **2-cyano-N-(2-methoxyethyl)acetamide** due to its hazard profile.

Personal Protective Equipment (PPE) and Handling

- Ventilation: Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Gloves: Wear protective gloves.[\[1\]](#)
- Eye Protection: Wear eye and face protection (safety glasses with side-shields or goggles).[\[1\]](#)

- Hygiene: Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[1]

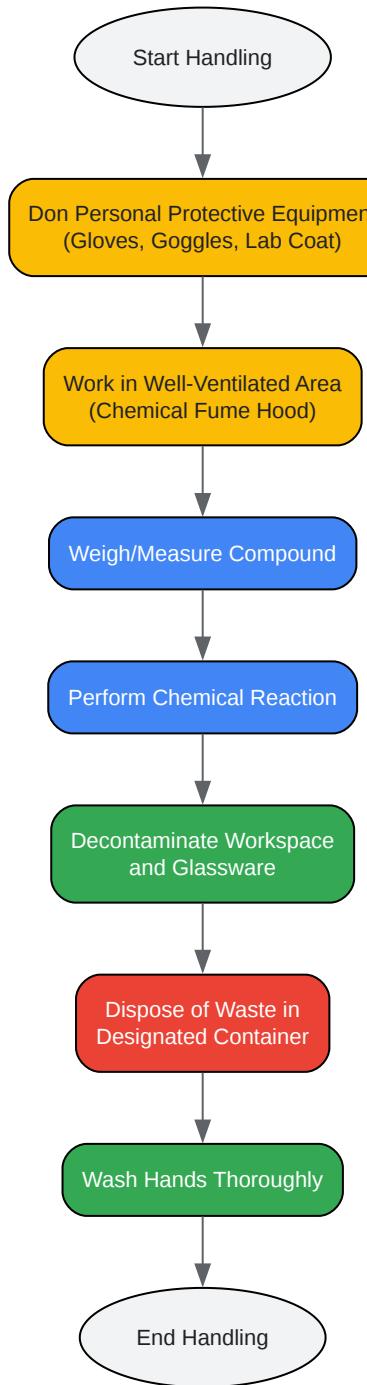
First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[1] Immediately make the victim drink water (two glasses at most).[1]
- If on Skin: Wash with plenty of soap and water.[1] Take off immediately all contaminated clothing and rinse skin with water/shower.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and call an ophthalmologist.[1]

Spillage and Disposal

- Spill Response: Evacuate the danger area. Avoid inhalation of dust and substance contact. [1] Suppress dust with a water spray jet. Do not let the product enter drains.[1]
- Disposal: Dispose of surplus and non-recyclable solutions to a licensed disposal company.

Workflow: Safe Handling Protocol

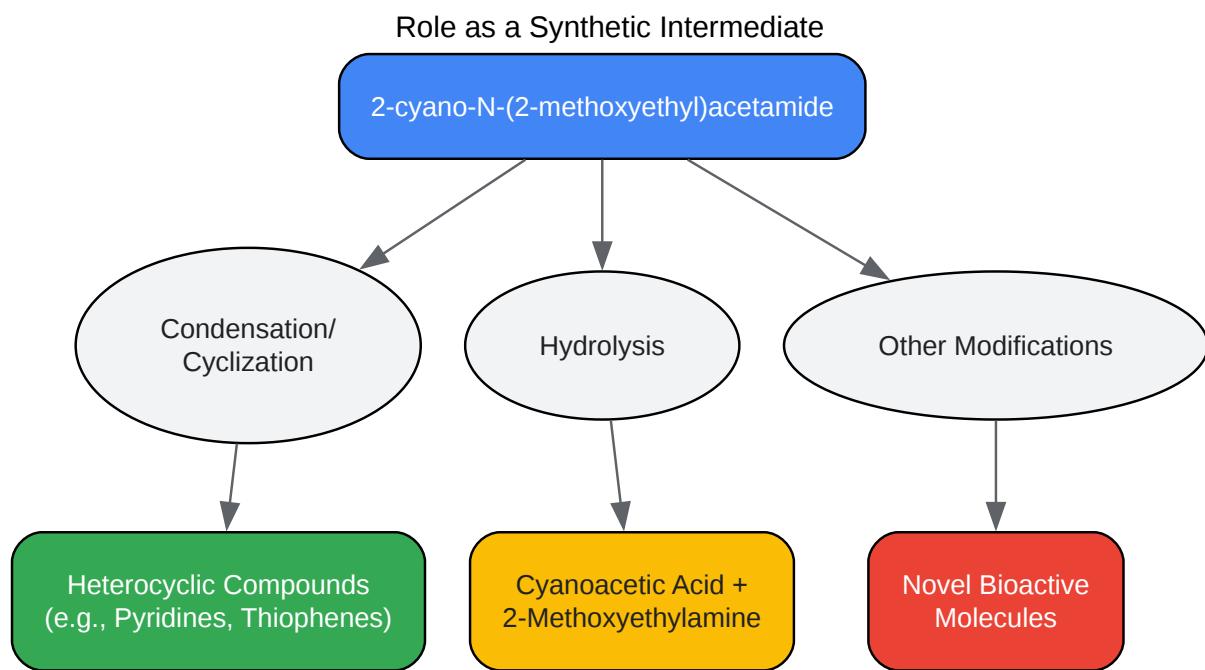
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Workflow for safely handling the compound.

Section 3: Application Notes

2-cyano-N-(2-methoxyethyl)acetamide is a versatile chemical intermediate primarily used in synthetic organic chemistry. Its polyfunctional nature, containing cyano, amide, and ether groups, allows it to serve as a precursor for more complex molecules.[2]

- **Heterocyclic Synthesis:** Like other N-substituted cyanoacetamides, this compound is a valuable precursor for synthesizing a variety of heterocyclic systems. The active methylene group (adjacent to the cyano group) can participate in condensation and cyclization reactions.
- **Building Block:** The molecule can be used as a building block in drug discovery and development. The cyano and acetamide functionalities can enhance the biological activity of resulting compounds.[3]
- **Hydrolysis:** The amide bond can be hydrolyzed under acidic or basic conditions to yield cyanoacetic acid and 2-methoxyethylamine, which can be useful in multi-step syntheses.[2]



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Conceptual pathways for synthetic applications.

Section 4: Experimental Protocols

The following are generalized protocols. Researchers should adapt them based on specific reaction requirements and scale, always performing a thorough risk assessment beforehand.

Protocol: Synthesis of 2-cyano-N-(2-methoxyethyl)acetamide

This protocol outlines a plausible synthesis via amidation of an active ester, based on common methods for preparing N-substituted cyanoacetamides.[\[4\]](#)[\[5\]](#)

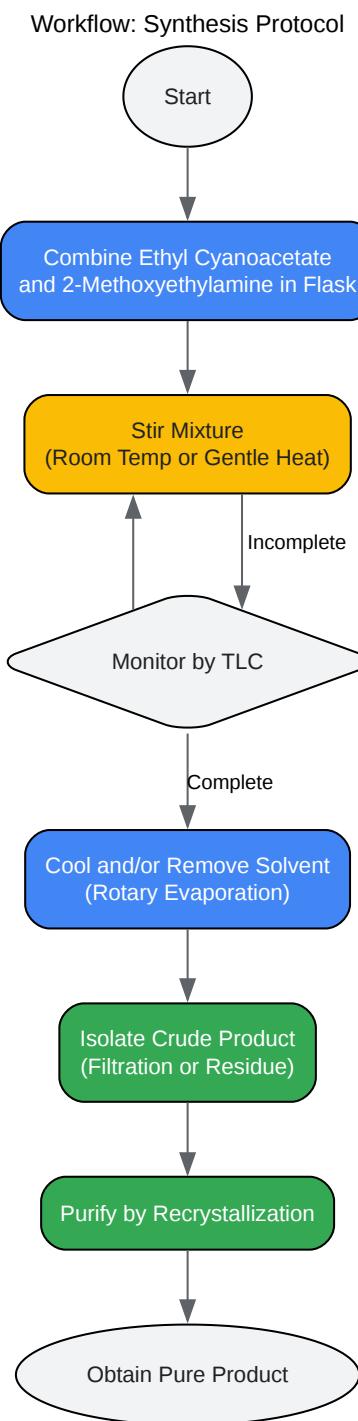
Materials:

- Ethyl cyanoacetate
- 2-Methoxyethylamine
- Ethanol (or solvent-free)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (if heating)
- Ice bath

Procedure:

- Reaction Setup: In a round-bottom flask, combine ethyl cyanoacetate (1.0 eq) and 2-methoxyethylamine (1.0-1.2 eq). The reaction can be run neat (solvent-free) or with a solvent like ethanol.
- Reaction Conditions: Stir the mixture at room temperature. The reaction is often exothermic. If necessary, use an ice bath to control the temperature. For less reactive starting materials, the mixture may be gently heated to reflux for several hours.

- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material (ethyl cyanoacetate) is consumed.
- Work-up and Isolation:
 - If the product precipitates upon cooling, it can be isolated by filtration.
 - Alternatively, remove the solvent (and any excess amine) under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol, water, or a mixture) to yield the pure **2-cyano-N-(2-methoxyethyl)acetamide**.



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A generalized workflow for synthesis.

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